

Octyl decanoate NMR characterization

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Compound Focus: Octyl decanoate

CAS No.: 2306-92-5

Cat. No.: S537960

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Chemical Profile of Octyl Decanoate

The table below summarizes the basic identifying information for **octyl decanoate**, which is also known as octyl caprate.

Property	Description
Chemical Name	Decanoic acid, octyl ester [1] [2]
CAS Registry Number	2306-92-5 [1] [2]
Molecular Formula	C ₁₈ H ₃₆ O ₂ [1] [2]
Molecular Weight	284.48 g/mol [1] [2]
Structure	An ester formed from decanoic acid and n-octanol [2]

How to Obtain NMR Data and Protocols

Since the experimental data you need is not publicly available, here are concrete steps you can take to acquire it.

- **Consult Specialized Databases:** Your institution may subscribe to professional NMR spectral databases such as **Spectral Base for Organic Compounds (SDBS)** or **Biological Magnetic Resonance Data Bank (BMRB)**. These are primary sources for the NMR spectra of a vast number of compounds.
- **Perform an Experimental Run:** The most direct method is to characterize the compound yourself. The workflow for this process is outlined below.



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- **Experimental Protocol for NMR Characterization:** If you are running the experiment, here is a generalized protocol based on standard practices described in the literature [3] [4].
 - **Sample Preparation:** Dissolve approximately 20-30 mg of pure **octyl decanoate** in 0.6 mL of a deuterated solvent (e.g., CDCl_3). Transfer the solution to a standard 5 mm NMR tube [3].
 - **Data Acquisition:** Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher). Acquire standard ^1H NMR spectra at room temperature. For a more complete characterization, ^{13}C NMR and two-dimensional spectra (such as COSY, HSQC, HMBC) should also be acquired [3] [4].
 - **Data Processing and Analysis:** Process the Free Induction Decay (FID) by applying Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the residual proton signal of the deuterated solvent (e.g., TMS at 0 ppm). Analyze the spectrum to assign all chemical shifts, coupling constants, and integration values [4].

Finding Comparison Data for Alternatives

To objectively compare **octyl decanoate**'s performance with other alternatives, you may need to look for academic studies that investigate a series of compounds. The search strategy below can help you find relevant literature:

- Search scientific databases (e.g., SciFinder, Reaxys, PubMed) using terms like "**NMR characterization of alkyl esters**" or "**structure-activity relationship of fatty acid esters.**"
- Broaden your search to include the application area, for example, "**biological activity of octyl decanoate**" or "**octyl decanoate as a delivery vehicle,**" as these studies sometimes include characterization data in their supplementary materials.

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References

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